

Operational Guide: Safe Disposal of N-benzyl-2-hydroxypropanamide

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Compound of Interest

Compound Name: *N*-benzyl-2-hydroxypropanamide

CAS No.: 6295-31-4

Cat. No.: B3055068

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Executive Summary: Immediate Directives

Do NOT:

- Do NOT dispose of this compound down the sink or sanitary sewer. (Aquatic Toxicity Risk).
- Do NOT mix with strong oxidizing agents (e.g., Nitric Acid, Perchlorates) in waste streams.
- Do NOT dispose of in regular trash (Municipal Solid Waste).

DO:

- Segregate as "Organic Hazardous Waste."
- Label clearly with the full chemical name and hazard warnings (Irritant).
- Incinerate via a licensed Treatment, Storage, and Disposal Facility (TSDF).

Chemical Profile & Hazard Identification

To manage disposal effectively, we must first understand the physicochemical properties that dictate the waste stream. **N-benzyl-2-hydroxypropanamide** (N-benzyl-lactamide) is a secondary amide often used as a pharmaceutical intermediate.^{[1][2]}

Property	Data	Operational Implication
Chemical Name	N-benzyl-2-hydroxypropanamide	Use full name on all waste tags.
CAS Number	6295-31-4	Primary identifier for waste manifests. ^{[1][2]}
Molecular Formula	C ₁₀ H ₁₃ NO ₂	Nitrogen content requires incineration controls (NOx). ^[2]
Physical State	Solid (typically white/off-white powder)	Requires solid waste stream unless dissolved. ^{[1][2]}
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H411 (Aquatic Chronic)	Must be treated as hazardous waste. ^[2]
Reactivity	Stable amide bond; incompatible with strong oxidizers. ^[2]	Segregate from Oxidizing Acids. ^[2]

Regulatory Framework (RCRA Compliance)

In the United States, the Resource Conservation and Recovery Act (RCRA) governs hazardous waste.^[3]

- **Listed Waste Status:** **N-benzyl-2-hydroxypropanamide** is NOT a P-listed (acutely toxic) or U-listed (toxic) waste by specific name ^{[1].}^{[1][2]}
- **Characteristic Waste Status:** It generally does not exhibit Ignitability (D001), Corrosivity (D002), or Reactivity (D003) in its pure solid form.
- **The "Prudent Practice" Rule:** Despite not being federally listed, the compound's aquatic toxicity (H411) and bioactive nature as a drug intermediate mandate its classification as Non-

Regulated Chemical Waste (if non-hazardous by RCRA definition) or Hazardous Waste (state-dependent).[1]

- Expert Recommendation: Treat as Hazardous Chemical Waste destined for High-Temperature Incineration.[1] This eliminates liability associated with groundwater contamination [2].

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid Substance

Applicable for expired shelf-life reagents or solid reaction byproducts.[1][2]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or the original glass container.
- Transfer: Transfer the solid using a chemically resistant spatula. Avoid generating dust.[4]
- Labeling: Apply a hazardous waste label.
 - Constituents: "**N-benzyl-2-hydroxypropanamide**, 95%+"
 - Hazard Checkbox: Check "Toxic" and "Irritant." [4]
- Storage: Place in the "Solid Organic Waste" satellite accumulation area.

Scenario B: Disposal of Reaction Mixtures (Liquids)

Applicable for mother liquors or flash chromatography fractions containing the compound.

- Solvent Identification: Determine the primary solvent (e.g., Dichloromethane vs. Ethyl Acetate).
- Segregation:
 - If Halogenated (DCM, Chloroform): Dispose in "Halogenated Organic Waste" carboy.
 - If Non-Halogenated (Methanol, Ethyl Acetate): Dispose in "Non-Halogenated Organic Waste" carboy.

- pH Check: Ensure the solution is neutral (pH 6-8). If the reaction used strong acids/bases, neutralize before adding to the solvent waste carboy to prevent exothermic reactions in the drum [3].
- Documentation: Record the estimated concentration of **N-benzyl-2-hydroxypropanamide** on the waste log.

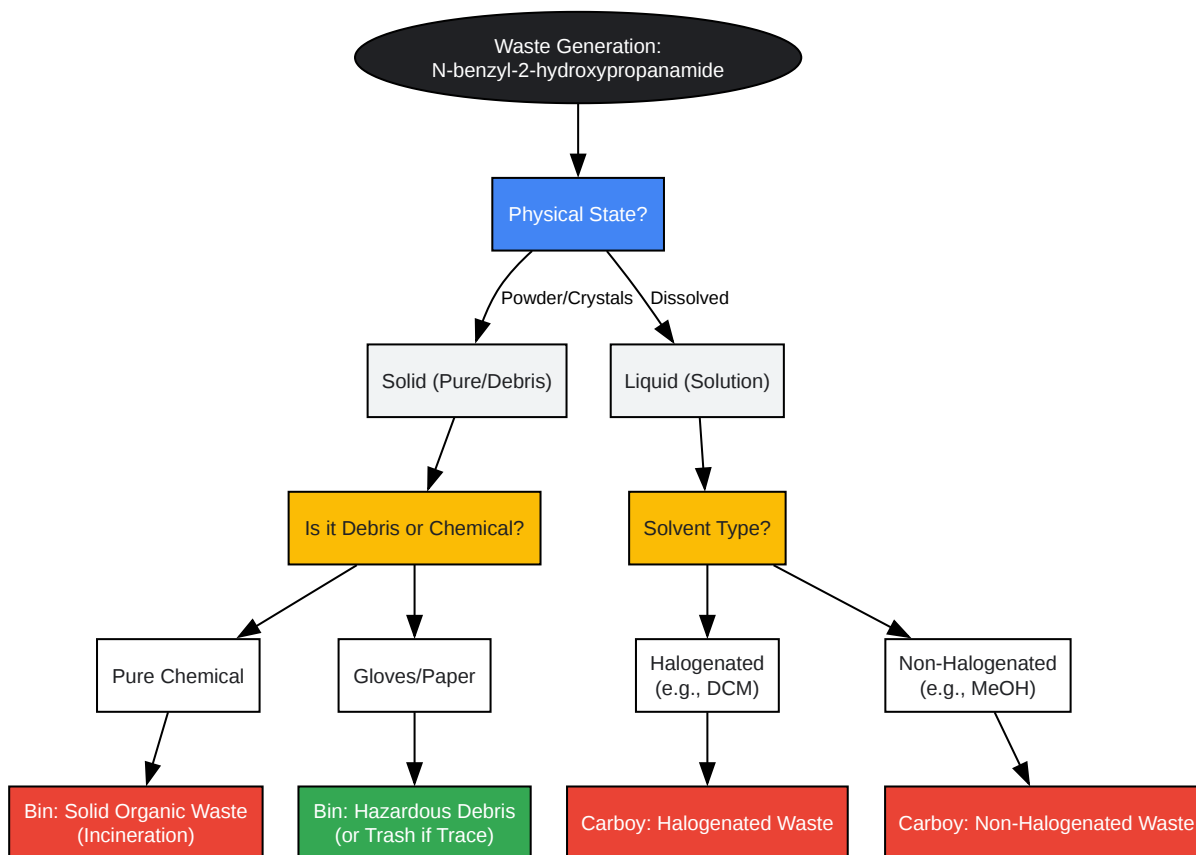
Scenario C: Contaminated Debris

Applicable for gloves, weigh boats, and paper towels.[2]

- Trace vs. Bulk:
 - Trace Contamination: If gloves/towels are merely stained, they may often be disposed of in "Lab Trash" (verify with local EHS).
 - Gross Contamination: If the debris is soaked or caked with the substance, place it in a clear heavy-duty plastic bag, seal it, and tag it as "Hazardous Solid Debris" [4].[2]

Disposal Decision Logic (Workflow)

The following diagram illustrates the decision-making process for segregating this specific waste stream.



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Figure 1: Decision tree for segregating **N-benzyl-2-hydroxypropanamide** waste streams based on physical state and solvent composition.

Emergency Spill Response

In the event of a spill during the disposal process, adhere to the S.W.I.M. protocol:

- Stop the spill: If safe, right the tipped container.
- Warn others: Alert nearby lab personnel.

- Isolate the area: Close the fume hood sash or mark the floor area.
- Minimize exposure: Don appropriate PPE.

Specific Spill Cleanup Steps:

- PPE: Nitrile gloves (double gloved recommended), lab coat, safety goggles.
- Solid Spill: Do not dry sweep (creates dust). Use a wet paper towel or a HEPA vacuum to collect the powder. Place waste in a bag labeled "Spill Debris" [5].
- Liquid Spill: Absorb with vermiculite or a commercial spill pad. Do not use combustible materials (like sawdust) if the solvent is flammable.

References

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